

Personal protective equipment for handling 2-Benzyloxy-5-fluorophenylboronic acid

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Compound of Interest

Compound Name: 2-Benzyloxy-5-fluorophenylboronic acid

Cat. No.: B1333756

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Essential Safety and Handling Guide for 2-Benzyloxy-5-fluorophenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Benzyloxy-5-fluorophenylboronic acid** (CAS No: 779331-47-4). Adherence to these procedures is essential for ensuring laboratory safety and proper environmental stewardship.

Personal Protective Equipment (PPE)

The appropriate selection and use of Personal Protective Equipment are the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **2-Benzyloxy-5-fluorophenylboronic acid**.

PPE Category	Specification	Purpose
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1]	Protects against eye irritation and injury from dust or splashes.
Hand Protection	Chemical-impermeable gloves (e.g., nitrile rubber).[1] Inspect gloves before use.	Prevents skin contact and irritation.[2][3]
Body Protection	Wear appropriate protective clothing to prevent skin exposure. A lab coat is standard.	Minimizes the risk of skin contact with the chemical.
Respiratory Protection	Not typically required under normal use with adequate ventilation.[2] Use a NIOSH/MSHA approved respirator if dust is generated and exposure limits may be exceeded.	Protects the respiratory system from irritation due to dust or aerosols.[3][4]

Operational Plan: Step-by-Step Handling Procedure

Safe handling of **2-Benzoyloxy-5-fluorophenylboronic acid** requires a controlled environment and adherence to established laboratory practices.

- **Engineering Controls:** Always handle this compound in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[1][2][3] Ensure that emergency eye wash stations and safety showers are readily accessible.[3]
- **Donning PPE:** Before handling, put on all required PPE as detailed in the table above.
- **Handling:** Avoid the formation of dust and aerosols.[1] Use non-sparking tools to prevent ignition sources.[1] Take measures to prevent the build-up of electrostatic charge.[2] Do not eat, drink, or smoke in the handling area.

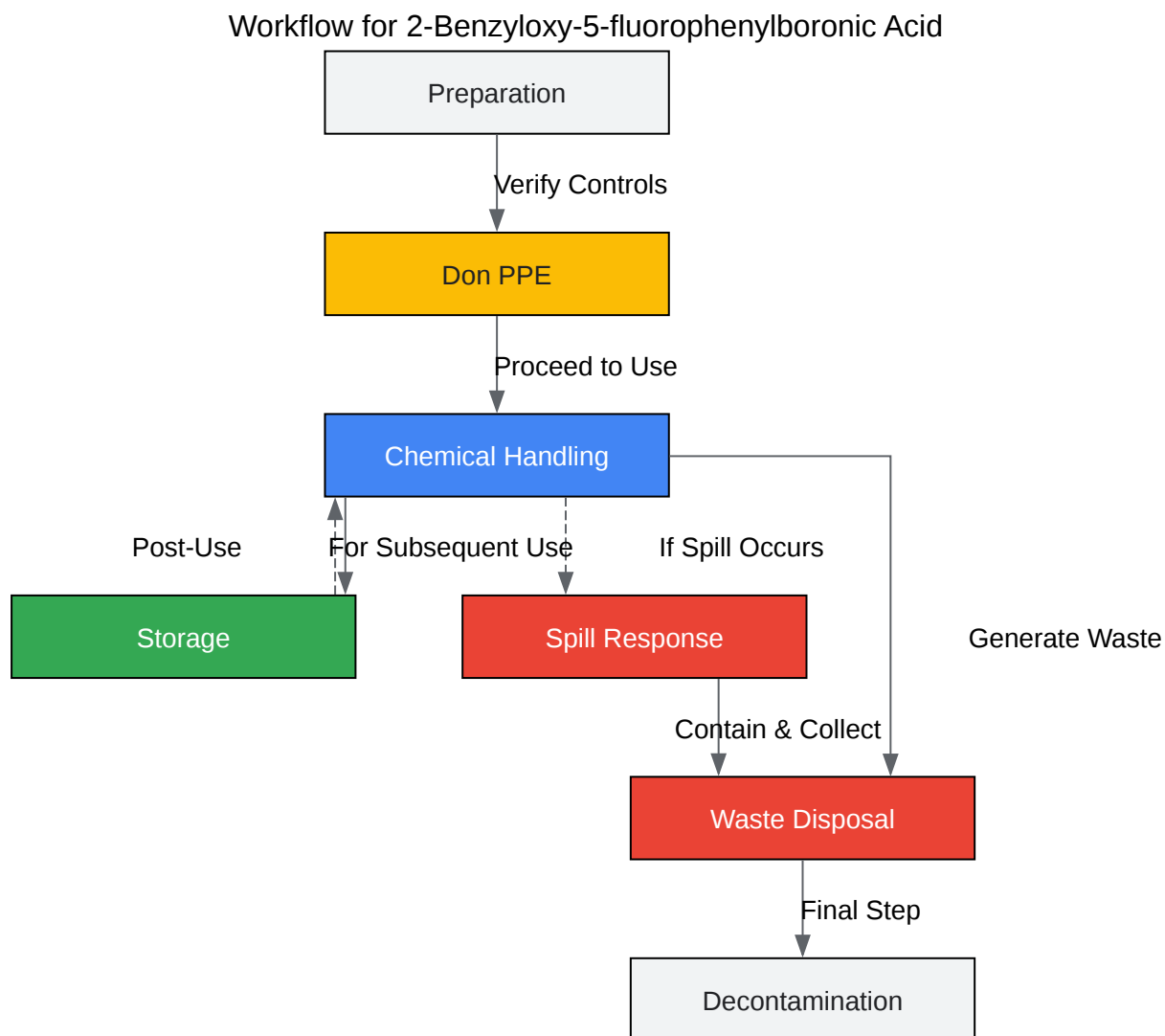
- **Storage:** Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[1][4] Keep it away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5]
- **In Case of a Spill:** For accidental releases, evacuate personnel to a safe area.[1] Avoid dust formation and breathing vapors, mist, or gas.[1] Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[1]

Disposal Plan

Proper disposal of **2-Benzyloxy-5-fluorophenylboronic acid** and its containers is critical to prevent environmental contamination.

- **Waste Classification:** This material and its container must be disposed of as hazardous waste.[6]
- **Disposal Method:** The recommended method of disposal is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- **Environmental Precautions:** Do not allow the chemical to enter drains or sewer systems.[1] Discharge into the environment must be avoided.[1]
- **Contaminated Packaging:** Dispose of contaminated packaging at a hazardous or special waste collection point.[4] Contaminated gloves should be disposed of in accordance with applicable laws and good laboratory practices.[2]

Workflow for Safe Handling and Disposal



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Caption: Safe handling and disposal workflow.

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